A-Technical-Guide-to-1,3-Diisopropylurea-d14

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Compound of Interest

Compound Name:	*1,3-Diisopropylurea-d14*
Cat. No.:	*B15557294*

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Version: 1.0

Audience: Researchers, scientists, and drug development professionals.

Introduction

1,3-Diisopropylurea-d14 is the deuterated analog of 1,3-Diisopropylurea. In this stable isotope-labeled version, 14 hydrogen atoms on the two isopropyl groups have been replaced by deuterium. This isotopic labeling makes it an ideal internal standard for mass spectrometry (MS)-based quantitative analysis, particularly in pharmacokinetic and metabolic studies of compounds that might degrade to or be related to 1,3-diisopropylurea.

The non-labeled 1,3-Diisopropylurea is recognized as one of the photocatalyzed degradation products of the herbicide Bromacil.[1][2][3] It is also a common byproduct in peptide synthesis when N,N'-diisopropylcarbodiimide (DIC) is used as a coupling reagent, formed through the hydrolysis of DIC.[4] Given these occurrences, the deuterated form, **1,3-Diisopropylurea-d14**, is a crucial tool for accurately quantifying its unlabeled counterpart in various matrices.

This guide provides a comprehensive overview of the structure, properties, and a typical experimental workflow for the application of **1,3-Diisopropylurea-d14**.

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Chemical Structure and Properties

The chemical structure of **1,3-Diisopropylurea-d14** is characterized by a central urea core with two deuterated isopropyl groups attached to the nitrogen atoms.

- Chemical Name: N,N'-Bis(propan-2-yl-d7)urea
- Synonyms: **1,3-Diisopropylurea-d14**, N,N'-Bis(1-methylethyl)urea-d14, Diptocarpamidine-d14[1]
- Chemical Formula: $C_7H_2D_{14}N_2O$[1][2]

The key physicochemical properties of **1,3-Diisopropylurea-d14** and its non-labeled analog are summarized in the table below for easy comparison.

Property	1,3-Diisopropylurea-d14	1,3-Diisopropylurea (for comparison)
CAS Number	2733161-36-7[1]	4128-37-4[1]
Molecular Formula	$C_7H_2D_{14}N_2O$[1][2]	$C_7H_{16}N_2O$[5]
Molecular Weight	158.30 g/mol [1][2]	144.22 g/mol [6]
Appearance	White Solid[1]	White to Almost white powder to crystal[6]
Melting Point	Not specified	185.0 to 192.0 °C[6]
Storage Temperature	2-8°C Refrigerator[1] or -20°C[2]	Room Temperature[6]
Solubility	Not specified	Limited solubility in water; soluble in organic solvents like dichloromethane and ethyl acetate.[7]

Synthesis and Experimental Protocols

Synthesis of 1,3-Diisopropylurea

While specific synthesis protocols for the deuterated analog are proprietary, the synthesis of the unlabeled 1,3-Diisopropylurea typically occurs as a byproduct of reactions involving N,N'-diisopropylcarbodiimide (DIC). A common pathway is the hydrolysis of DIC.[4][8]

Another method involves the reaction of a primary amine with an isocyanate. The synthesis of substituted ureas can also be achieved through phosgene-free methods, such as the catalyzed reductive carbonylation of nitro compounds.[9]

A generalized reaction for the formation from DIC is as follows:

N,N'-diisopropylcarbodiimide + H_2O → 1,3-Diisopropylurea

In peptide synthesis, DIC is used to activate a carboxylic acid. Any excess DIC or exposure to water will result in the formation of 1,3-diisopropylurea, which is often removed by filtration.[10]

Protocol: Use as an Internal Standard in LC-MS/MS

1,3-Diisopropylurea-d14 is an excellent internal standard for the quantification of 1,3-Diisopropylurea in biological or environmental samples. Its key advantages are that it co-elutes with the analyte in liquid chromatography (LC) and has a distinct mass-to-charge ratio (m/z) in mass spectrometry (MS), while exhibiting nearly identical ionization efficiency and fragmentation patterns.

Objective: To quantify the concentration of 1,3-Diisopropylurea in a sample matrix (e.g., plasma, water) using a calibration curve and **1,3-Diisopropylurea-d14** as an internal standard.

Methodology:

- Preparation of Stock Solutions:
  - Prepare a 1 mg/mL stock solution of 1,3-Diisopropylurea (analyte) in a suitable organic solvent (e.g., methanol).
  - Prepare a 1 mg/mL stock solution of **1,3-Diisopropylurea-d14** (Internal Standard, IS) in the same solvent.
- Preparation of Calibration Standards:

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- Perform serial dilutions of the analyte stock solution to create a series of calibration standards at concentrations ranging from, for example, 1 ng/mL to 1000 ng/mL.
- Spike each calibration standard, a blank sample (matrix with no analyte), and a zero sample (matrix with IS only) with a fixed concentration of the IS stock solution (e.g., 100 ng/mL).

- Sample Preparation:
  - To 100 µL of the unknown sample, add 10 µL of the IS working solution (to achieve the same fixed concentration as in the calibration standards).
  - Perform a protein precipitation or liquid-liquid extraction to remove matrix interferences. For example, add 300 µL of acetonitrile, vortex, and centrifuge at high speed for 10 minutes.
  - Transfer the supernatant to a clean vial for analysis.
- LC-MS/MS Analysis:
  - LC Column: C18 reverse-phase column.
  - Mobile Phase: A gradient of water with 0.1% formic acid (A) and acetonitrile with 0.1% formic acid (B).
  - Injection Volume: 5-10 µL.
  - MS Detection: Use a triple quadrupole mass spectrometer in Multiple Reaction Monitoring (MRM) mode.
    - Analyte MRM Transition: e.g., m/z 145.1 → [fragment ion]
    - IS MRM Transition: e.g., m/z 159.2 → [corresponding fragment ion]
  - Optimize collision energies and other MS parameters for maximum signal intensity for both transitions.
- Data Analysis:

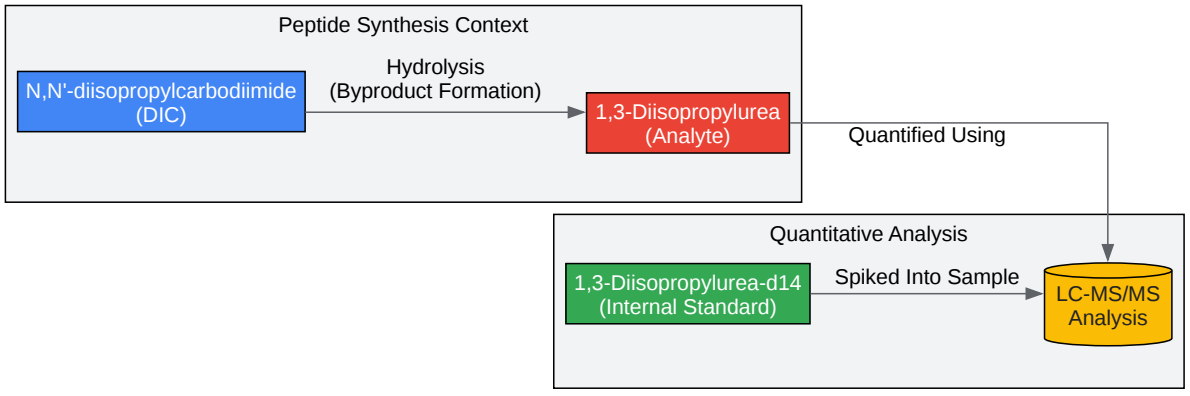
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- Integrate the peak areas for both the analyte and the IS.
- Calculate the ratio of the analyte peak area to the IS peak area.
- Construct a calibration curve by plotting the peak area ratio against the known concentrations of the calibration standards.
- Determine the concentration of the analyte in the unknown samples by interpolating their peak area ratios from the linear regression of the calibration curve.

Visualizations

Logical Relationship Diagram

The following diagram illustrates the relationship between the coupling reagent DIC, its hydrolysis byproduct (the analyte), and the deuterated internal standard used for its quantification.



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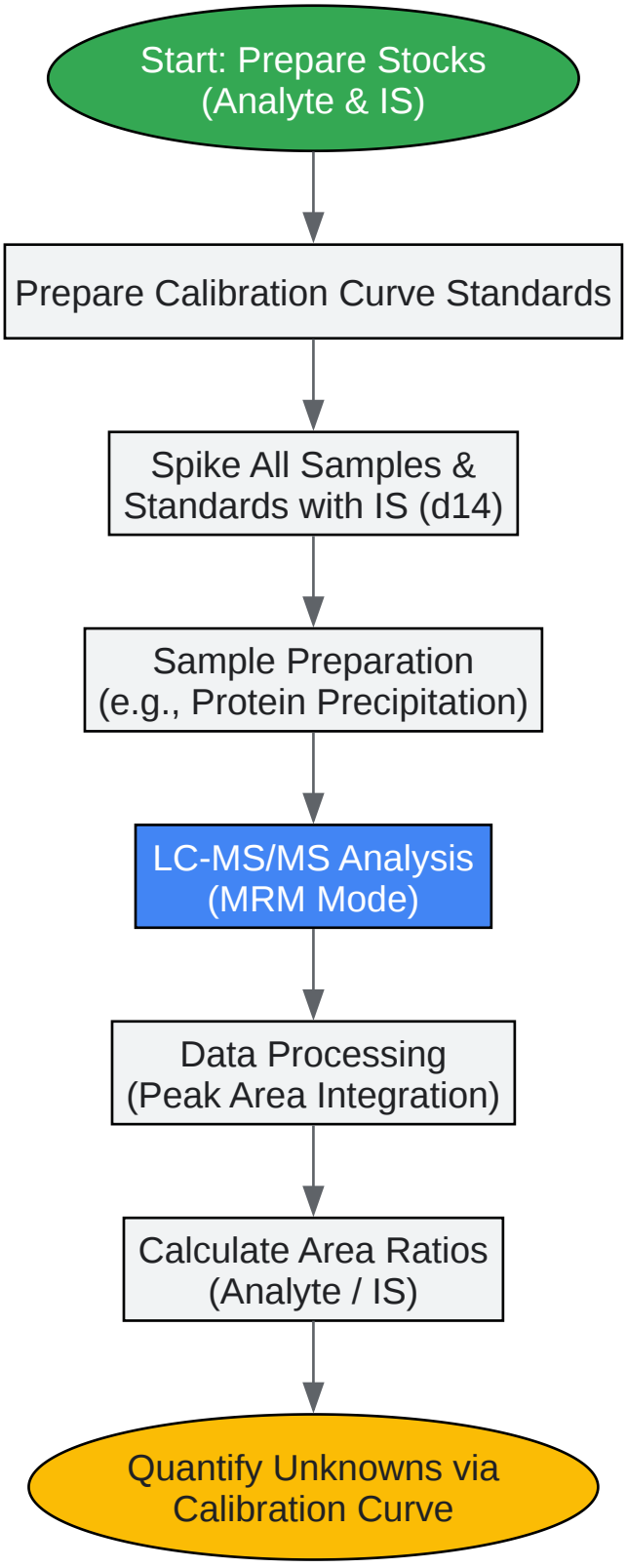
Caption: Relationship between DIC, its byproduct, and the internal standard.

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Experimental Workflow for Quantification

This diagram outlines the typical workflow for using **1,3-Diisopropylurea-d14** as an internal standard in a quantitative LC-MS/MS experiment.

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